

A Comparative Guide to HPLC and UPLC Methods for Levamlodipine Analysis

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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The following guide provides a detailed comparison of High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) methods for the quantitative analysis of levamlodipine. This document is intended for researchers, scientists, and drug development professionals, offering objective performance comparisons supported by experimental data from various studies. Levamlodipine, the pharmacologically active S-enantiomer of amlodipine, requires precise and reliable analytical methods for its determination in pharmaceutical formulations.

Methodology Comparison: HPLC vs. UPLC

UPLC represents a significant advancement in liquid chromatography, offering faster analysis times and improved resolution compared to traditional HPLC.^[1] This is achieved through the use of smaller particle size columns (~1.7 µm) and higher operating pressures (up to 15,000 psi).^[1] For levamlodipine analysis, this translates to shorter run times, reduced solvent consumption, and enhanced sensitivity, which is particularly beneficial for trace-level analysis and high-throughput screening.^[1] While HPLC remains a robust and widely used technique, UPLC offers notable improvements in efficiency and performance.

Data Presentation: Performance Parameters

The following table summarizes the key performance parameters of representative HPLC and UPLC methods for the analysis of amlodipine/levamlodipine, based on data from several validated methods.

Parameter	HPLC Method	UPLC Method
Column	C18 (4.6 x 250 mm, 5 µm)[2] [3]	Acquity BEH C18 (2.1 x 50 mm, 1.7 µm)[4][5]
Mobile Phase	Acetonitrile:Methanol:50 mM Phosphate Buffer (pH 3) (20:50:30 v/v/v)[6]	Acetonitrile:1% Ammonium Acetate (pH 2.8) (Gradient)[4]
Flow Rate	1.0 mL/min[6][7]	0.4 mL/min[4]
Detection Wavelength	239 nm[6]	272 nm[8]
Retention Time	~7.9 min[3]	~1.04 min[8]
Linearity Range	0.5 - 5 µg/mL[6]	50 - 300 ng/mL[4]
Accuracy (% Recovery)	98.6 - 101.4%	98.7 - 99.9%[4]
Precision (%RSD)	< 2%[6]	< 2%[4]
Run Time	~10 min[6]	~5 min[4]

Experimental Protocols

Below are detailed experimental protocols for representative HPLC and UPLC methods for levamlodipine analysis.

High-Performance Liquid Chromatography (HPLC) Protocol

- Chromatographic System: A Shimadzu chromatographic system with an LC-20AD pump and SPD-M20A PDA detector was used.[3]
- Column: A reversed-phase C18 column (4.6 x 250 mm, 5 µm particle size) was employed for separation.[2][3]

- Mobile Phase: The mobile phase consisted of a mixture of acetonitrile, methanol, and 50 mM phosphate buffer (adjusted to pH 3 with orthophosphoric acid) in a ratio of 20:50:30 (v/v/v).[\[6\]](#)
- Flow Rate: The mobile phase was pumped at a flow rate of 1.0 mL/min.[\[6\]](#)
- Detection: The eluent was monitored at a wavelength of 239 nm.[\[6\]](#)
- Standard Solution Preparation: A stock solution of amlodipine besylate was prepared by dissolving a known amount in the mobile phase to achieve a concentration of 100 µg/mL. This was further diluted to prepare calibration standards ranging from 5 µg/mL to 30 µg/mL.
- Sample Preparation: Twenty tablets were weighed and finely powdered. An amount of powder equivalent to 10 mg of amlodipine was accurately weighed and transferred to a 100 mL volumetric flask. The volume was made up with the mobile phase, and the solution was filtered through a 0.45 µm filter.

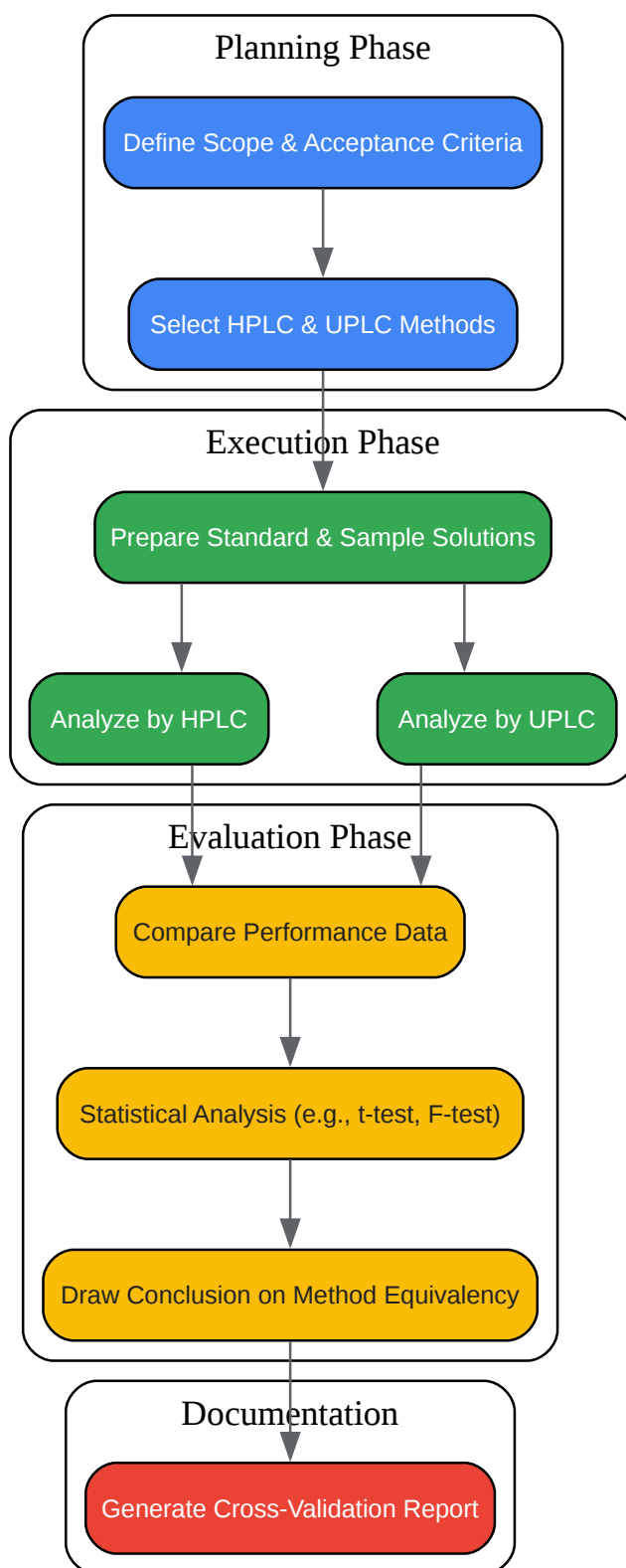
Ultra-Performance Liquid Chromatography (UPLC) Protocol

- Chromatographic System: A Waters Acquity UPLC system equipped with an autosampler and a PDA detector was utilized.[\[5\]](#)
- Column: An Acquity UPLC BEH C18 column (2.1 x 50 mm, 1.7 µm particle size) was used for the analysis.[\[4\]](#)[\[5\]](#)
- Mobile Phase: A gradient elution was performed using a mobile phase consisting of acetonitrile (A) and 1% ammonium acetate with the pH adjusted to 2.8 with trifluoroacetic acid (B).[\[4\]](#)
- Flow Rate: The flow rate was maintained at 0.4 mL/min.[\[4\]](#)
- Detection: The detection wavelength was set to 272 nm.[\[8\]](#)
- Standard Solution Preparation: A stock solution of amlodipine was prepared in methanol. This was serially diluted to prepare a series of solutions with known concentrations for the calibration curve.

- **Sample Preparation:** The sample preparation for UPLC is similar to that for HPLC, with the final concentration adjusted to fall within the linear range of the UPLC method.

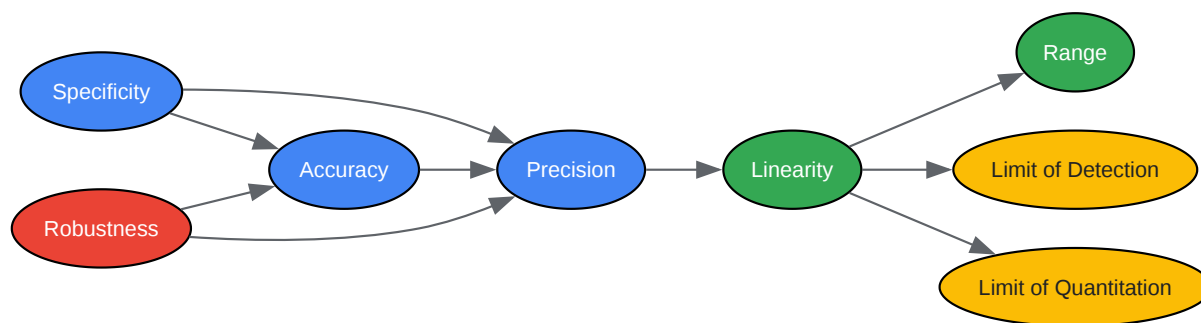
Mandatory Visualization

The following diagrams illustrate the workflow for the cross-validation of HPLC and UPLC methods and the logical relationship between the validation parameters.



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Caption: Workflow for Cross-Validation of HPLC and UPLC Methods.



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Caption: Interdependence of Analytical Method Validation Parameters.

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